

Application Notes and Protocols: Preparation of 1,3,9-Trimethyluric Acid Stock Solution

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Compound of Interest

Compound Name: 1,3,9-Trimethyluric acid

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Introduction

1,3,9-Trimethyluric acid is a purine alkaloid that has demonstrated cytotoxic activity against various cancer cell lines, including breast, neuroblastoma, non-small cell lung, and liver cancer, with IC50 values in the 1-3 μ M range.[1][2] It also exhibits anti-inflammatory effects.[1] Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation of a stock solution of **1,3,9-Trimethyluric acid**, focusing on the use of dimethyl sulfoxide (DMSO) as the solvent.

Compound Information

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₄ O ₃	[1][3]
Molecular Weight	210.19 g/mol	[1][4]
Appearance	Powder/Solid	[1][5]
CAS Number	7464-93-9	[1]

Solubility Data

1,3,9-Trimethyluric acid is soluble in several organic solvents. While quantitative solubility data is not readily available for all solvents, its solubility has been confirmed in the following:

Solvent	Solubility	Notes	Source
Dimethyl sulfoxide (DMSO)	Soluble	Recommended for stock solutions.	[1]
Chloroform	Soluble	-	[1]
Dichloromethane	Soluble	-	[1]
Ethyl Acetate	Soluble	-	[1]
Acetone	Soluble	-	[1]

For comparison, the related isomer 1,3,7-Trimethyluric acid shows a solubility of up to 20-25 mg/mL in DMSO.[\[6\]](#)[\[7\]](#)

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **1,3,9-Trimethyluric acid** in DMSO.

Materials:

- **1,3,9-Trimethyluric acid** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Ultrasonic bath
- Water bath or incubator set to 37°C

Procedure:

- Determine the required mass: To prepare a 10 mM stock solution, calculate the mass of **1,3,9-Trimethyluric acid** needed using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

Example for 1 mL of a 10 mM solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 210.19 \text{ g/mol} \times 1000 \text{ mg/g} = 2.10 \text{ mg}$

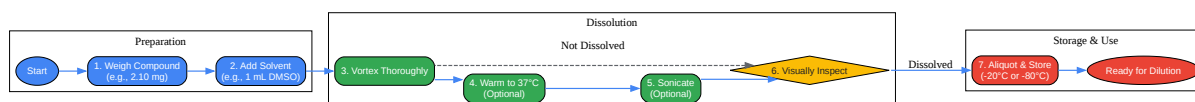
- Weigh the compound: Carefully weigh out the calculated amount of **1,3,9-Trimethyluric acid** powder using an analytical balance and transfer it to a sterile vial. Note: The compound may adhere to the vial cap or neck during shipping. Gently tap the vial to ensure all powder is at the bottom before opening.[\[1\]](#)
- Add the solvent: Add the desired volume of DMSO to the vial containing the compound.
- Dissolve the compound:
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - To aid dissolution, gently warm the solution in a 37°C water bath or incubator.[\[1\]](#)
 - Further facilitate dissolution by placing the vial in an ultrasonic bath for a short period until the solution is clear.[\[1\]](#)
 - Visually inspect the solution to ensure that all the solid has completely dissolved.
- Storage:
 - For immediate use, the solution can be kept at room temperature.
 - For short-term storage (up to one month), store the stock solution at -20°C.[\[7\]](#)

- For long-term storage (several months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C .^{[1][7]}
- Before use, allow the frozen stock solution to thaw completely at room temperature for at least one hour before opening the vial.^[1]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical compounds and solvents.
- Handle DMSO with care, as it can facilitate the absorption of other substances through the skin.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.

Workflow Diagram



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Caption: Workflow for preparing **1,3,9-Trimethyluric acid** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of 1,3,9-Trimethyluric Acid Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055767#how-to-prepare-a-stock-solution-of-1-3-9-trimethyluric-acid]

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